

2-Bromo-3-nitropyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-nitropyridine

Cat. No.: B022996

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Technical Data for 2-Bromo-3-nitropyridine

This document provides the core chemical properties of **2-Bromo-3-nitropyridine**, a compound relevant to researchers and professionals in the fields of chemistry and drug development.

Chemical Properties

The fundamental molecular characteristics of **2-Bromo-3-nitropyridine** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₃ BrN ₂ O ₂ [1][2][3]
Molecular Weight	202.99 g/mol [1][2]
CAS Number	19755-53-4[1][3]
Appearance	Yellow to orange to brown solid (crystals or powder)[3]
Melting Point	122-125 °C[1][2]

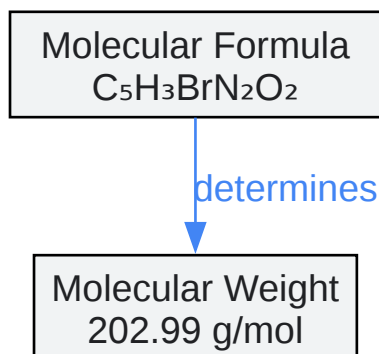
Chemical Structure and Identifiers

Further identification of **2-Bromo-3-nitropyridine** is facilitated by various chemical notation systems.

Identifier	Value
IUPAC Name	2-bromo-3-nitropyridine[3]
SMILES	[O-]--INVALID-LINK--c1cccnc1Br[1]
InChI Key	ZCCUFLITCDHRMG-UHFFFAOYSA-N[1][3]

Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the molecular formula and the calculated molecular weight, which are fundamental properties of the compound.



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Relationship between Molecular Formula and Molecular Weight.

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References

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- 2. alfa-chemistry.com [alfa-chemistry.com]
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